

Safe Disposal of CR(III) Mesoporphyrin IX Chloride: A Procedural Guide

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Compound of Interest

Compound Name: CR(III) Mesoporphyrin IX chloride

Cat. No.: B13153233

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This guide provides essential safety and logistical information for the proper disposal of **CR(III) Mesoporphyrin IX chloride** (CAS Number: 70948-71-9).^[1]^[2] The following procedures are based on general best practices for handling chromium-containing compounds and porphyrin derivatives. Researchers, scientists, and drug development professionals are advised to consult their institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with local, state, and federal regulations.

Immediate Safety Considerations

While a specific Safety Data Sheet (SDS) with comprehensive disposal information for **CR(III) Mesoporphyrin IX chloride** is not readily available, data from related compounds suggest a cautious approach. The substance should be handled in a well-ventilated area, and personal protective equipment (PPE), including gloves, eye protection, and a lab coat, should be worn. Based on the SDS for similar compounds, **CR(III) Mesoporphyrin IX chloride** may be harmful if swallowed and could cause skin or eye irritation.^[3] The chromium (III) component, as indicated in the SDS for Chromium(III) chloride hexahydrate, may be corrosive to metals and toxic to aquatic life with long-lasting effects.

Step-by-Step Disposal Protocol

The primary principle for the disposal of **CR(III) Mesoporphyrin IX chloride** is to treat it as hazardous chemical waste. Do not dispose of this compound down the drain or in regular solid waste.

- Waste Collection:
 - Collect all waste containing **CR(III) Mesoporphyrin IX chloride**, including pure compound, contaminated solutions, and any contaminated lab materials (e.g., pipette tips, weighing boats, gloves), in a designated and clearly labeled hazardous waste container.
 - The container must be made of a material compatible with the chemical and any solvents used. Avoid metal containers if there is a risk of corrosion.^[4]
 - Ensure the container is tightly sealed to prevent leaks or spills.
- Waste Labeling:
 - Label the hazardous waste container with the following information:
 - "Hazardous Waste"
 - "**CR(III) Mesoporphyrin IX chloride**"
 - CAS Number: 70948-71-9
 - An estimate of the concentration and total quantity of the compound.
 - List all other chemical components in the waste stream (e.g., solvents).
 - Date of accumulation start.
 - Your name, department, and contact information.
- Storage:
 - Store the sealed and labeled waste container in a designated satellite accumulation area or your laboratory's main hazardous waste storage area.
 - Ensure the storage area is secure and away from incompatible materials.
- Disposal Request:

- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste. Follow their specific procedures for waste manifest and pickup requests.

Quantitative Data Summary

The following table summarizes key quantitative and identifying information for **CR(III) Mesoporphyrin IX chloride**.

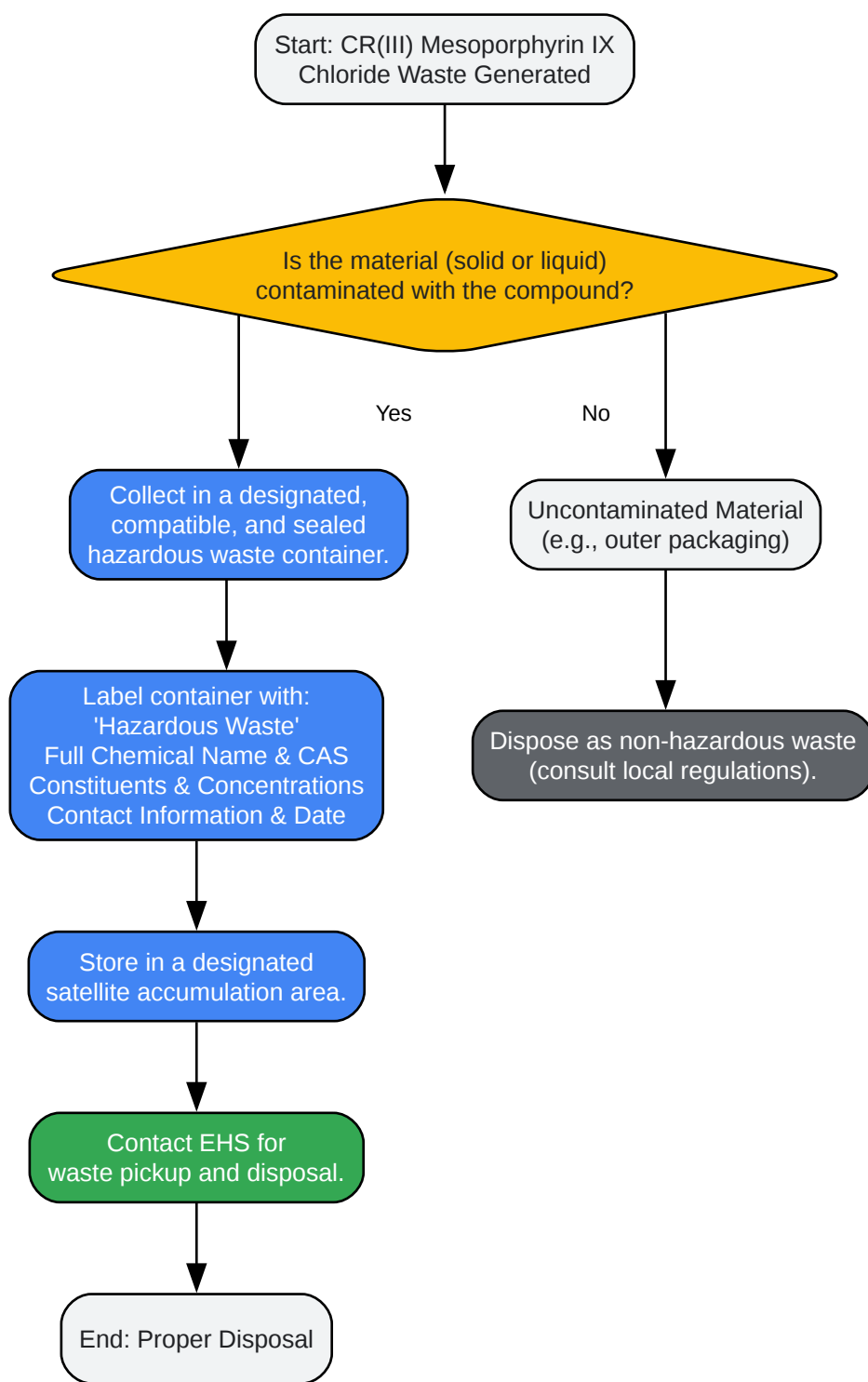
| Property | Value | Reference |
|---------------------|---|-----------|
| CAS Number | 70948-71-9 | [1] |
| Molecular Formula | C ₃₄ H ₃₆ ClCrN ₄ O ₄ | [1][2] |
| Molecular Weight | 652.123 g/mol | [1] |
| Recommended Storage | Room temperature, protect from light | [1] |

Experimental Protocols Cited

This disposal guide is based on standard laboratory chemical waste management protocols and hazard information derived from Safety Data Sheets of structurally related compounds. No experimental protocols are directly cited for the disposal procedure itself, as chemical disposal is a regulated process rather than an experimental one. The procedures outlined above are in line with general guidance for the disposal of laboratory chemicals.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **CR(III) Mesoporphyrin IX chloride** waste.



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Caption: Workflow for the safe disposal of **CR(III) Mesoporphyrin IX chloride** waste.

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References

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